

# An In-depth Technical Guide to the Chemical and Physical Properties of Fenpyroximate

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## Compound of Interest

Compound Name: *Fenpyroximate*

Cat. No.: *B127894*

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## Introduction

**Fenpyroximate** is a potent acaricide and insecticide widely utilized in agriculture for the control of various mite species. Its efficacy stems from its specific mode of action as a mitochondrial complex I inhibitor, disrupting the energy metabolism of target organisms. This technical guide provides a comprehensive overview of the chemical and physical properties of **Fenpyroximate**, detailed experimental protocols for their determination, and a visualization of its mechanism of action and relevant experimental workflows. All quantitative data are presented in structured tables for ease of comparison and reference.

## Chemical Properties

**Fenpyroximate**, a member of the phenoxy pyrazole class of pesticides, is characterized by the following identifiers and descriptors:

Property	Value
IUPAC Name	tert-butyl (E)-4-[[[(1,3-dimethyl-5-phenoxy-1H-pyrazol-4-yl)methylene]amino]oxy]methyl]benzoate[1]
CAS Number	134098-61-6[1]
Molecular Formula	C <sub>24</sub> H <sub>27</sub> N <sub>3</sub> O <sub>4</sub> [1]
Molecular Weight	421.5 g/mol [1]
Appearance	White crystalline powder[1]

## Physical Properties

The physical characteristics of **Fenpyroximate** are crucial for its formulation, application, and environmental fate.

Property	Value	Temperature (°C)
Melting Point	101.1–102.4 °C[1]	N/A
Boiling Point	Decomposes before boiling	N/A
Density	1.25 g/cm <sup>3</sup> [1]	20
Vapor Pressure	5.6 x 10 <sup>-8</sup> mm Hg[2]	25
Water Solubility	0.023 mg/L (pH 7)[2]	25
Log K <sub>ow</sub> (Octanol-Water Partition Coefficient)	5.01[1]	20

## Solubility in Organic Solvents

**Fenpyroximate** exhibits varying degrees of solubility in different organic solvents, a key factor in its formulation and analytical chemistry.

Solvent	Solubility (g/L)	Temperature (°C)
n-Hexane	3.5[1]	25
Methanol	15.3[1]	25
Ethanol	16.5[2]	25
Acetone	150[1]	25
Ethyl Acetate	201[1][2]	25
Toluene	268[1][2]	25
Chloroform	1197[1]	25

## Experimental Protocols

The determination of the physicochemical properties of chemical compounds like **Fenpyroximate** follows standardized methodologies, often outlined in the OECD Guidelines for the Testing of Chemicals. These protocols ensure data consistency and reliability across different laboratories.

### Melting Point Determination (OECD Guideline 102)

The melting point is determined by heating a small, powdered sample of the substance and observing the temperature range over which it transitions from a solid to a liquid.

Methodology:

- A small amount of finely powdered **Fenpyroximate** is packed into a capillary tube.
- The capillary tube is placed in a heating apparatus (e.g., a melting point apparatus with a heated block or a Thiele tube with a liquid bath).
- The sample is heated at a slow, controlled rate (approximately 1-2°C per minute) near the expected melting point.
- The temperature at which the first droplet of liquid appears and the temperature at which the last solid particle melts are recorded as the melting range.

## Boiling Point Determination (OECD Guideline 103)

As **Fenpyroximate** decomposes before boiling, a standard boiling point determination is not applicable. The observation of decomposition is a critical piece of thermal stability information.

## Water Solubility Determination (Flask Method, OECD Guideline 105)

This method is used to determine the saturation concentration of a substance in water at a given temperature.

Methodology:

- An excess amount of **Fenpyroximate** is added to a known volume of water in a flask.
- The flask is agitated at a constant temperature (e.g., 25°C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- The solution is then centrifuged or filtered to remove undissolved solid.
- The concentration of **Fenpyroximate** in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).

## Vapor Pressure Determination (Gas Saturation Method, OECD Guideline 104)

This method involves passing a stream of inert gas over the substance and measuring the amount of substance that volatilizes.

Methodology:

- A slow, controlled stream of an inert gas (e.g., nitrogen) is passed over a sample of **Fenpyroximate** maintained at a constant temperature.
- The gas becomes saturated with the vapor of the substance.
- The amount of **Fenpyroximate** transported by the gas is collected in a trap (e.g., a cold trap or a sorbent tube).

- The mass of the collected substance and the volume of the gas passed are measured.
- The vapor pressure is calculated from these values using the ideal gas law.

## Octanol-Water Partition Coefficient (Shake Flask Method, OECD Guideline 107)

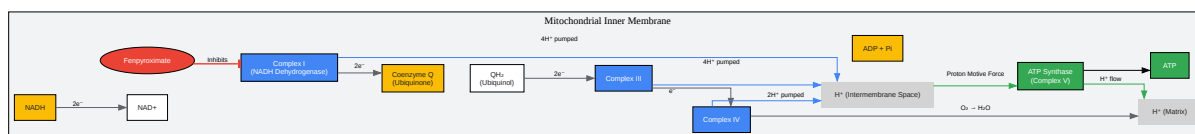
The Log  $K_{ow}$  value is a measure of a chemical's lipophilicity and is determined by measuring its distribution between n-octanol and water.

Methodology:

- A solution of **Fenpyroximate** is prepared in either n-octanol or water.
- A known volume of this solution is placed in a flask with a known volume of the other immiscible solvent (water or n-octanol, respectively).
- The flask is shaken vigorously for a set period to allow for partitioning between the two phases and then left to stand for the phases to separate completely.
- The concentration of **Fenpyroximate** in both the n-octanol and water phases is measured using an appropriate analytical technique (e.g., HPLC).
- The partition coefficient ( $K_{ow}$ ) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the water phase. The Log  $K_{ow}$  is the base-10 logarithm of this value.

## Signaling Pathway and Mechanism of Action

**Fenpyroximate**'s primary mode of action is the inhibition of the mitochondrial electron transport chain at Complex I (NADH:ubiquinone oxidoreductase).[3][4][5][6] This disruption of cellular respiration leads to a depletion of ATP, the primary energy currency of the cell, ultimately resulting in paralysis and death of the target pest.



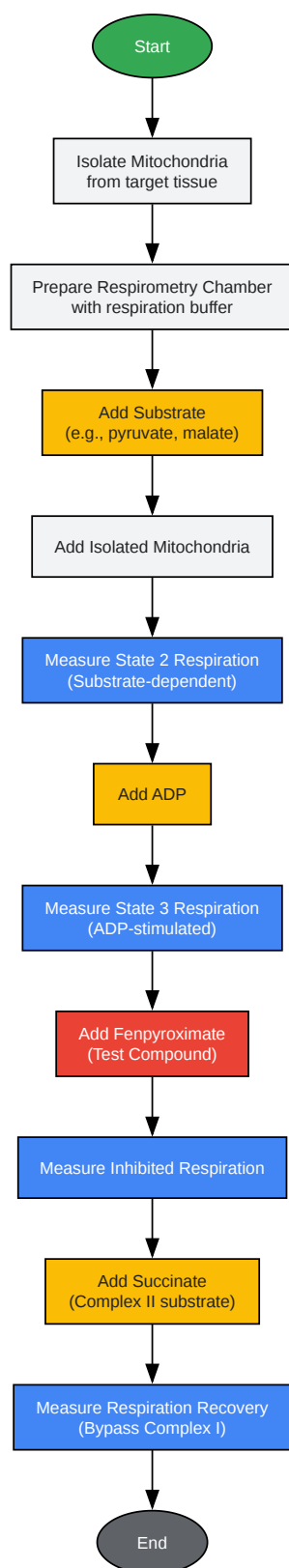
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Caption: Mechanism of action of **Fenpyroximate** on the mitochondrial electron transport chain.

## Experimental Workflows

### Workflow for Assessing Mitochondrial Respiration Inhibition

To study the effect of **Fenpyroximate** on mitochondrial function, oxygen consumption rates can be measured using high-resolution respirometry.

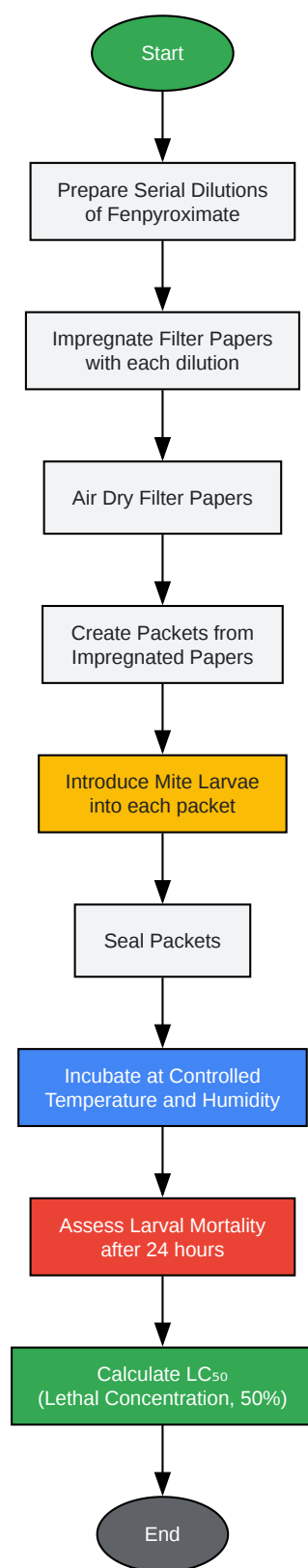


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Caption: Experimental workflow for assessing mitochondrial respiration inhibition by **Fenpyroximate**.

## Workflow for Acaricide Efficacy Testing (Larval Packet Test)

The Larval Packet Test is a common method to determine the toxicity of an acaricide to mite larvae.



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Caption: Workflow for determining acaricide efficacy using the Larval Packet Test.

## Conclusion

This technical guide provides a detailed compilation of the chemical and physical properties of **Fenpyroximate**, along with standardized methodologies for their determination. The visualization of its mode of action and relevant experimental workflows offers a practical resource for researchers and professionals in the fields of pesticide science and drug development. A thorough understanding of these fundamental properties is essential for the effective and safe use of **Fenpyroximate**, as well as for the development of new and improved acaricidal agents.

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